

Application Note: Structural Elucidation of Isoleukotoxin Diol Using NMR Spectroscopy

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Compound of Interest

Compound Name: *Isoleukotoxin diol*

CAS No.: 7293-40-5

Cat. No.: B15550852

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Introduction

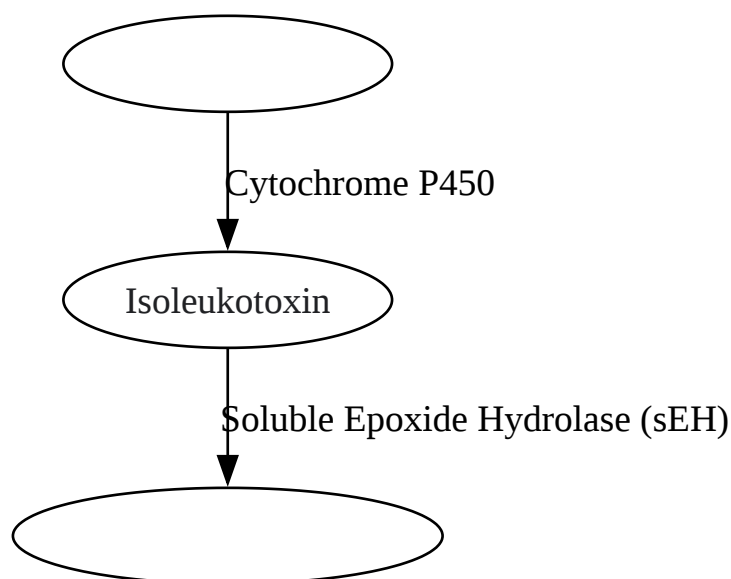
Isoleukotoxin diol, chemically known as (9Z,12S,13S)-12,13-dihydroxyoctadec-9-enoic acid or 12,13-DiHOME, is a bioactive lipid metabolite derived from the enzymatic hydrolysis of isoleukotoxin (12(13)-epoxy-9Z-octadecenoic acid) by soluble epoxide hydrolase (sEH).[1][2] While isoleukotoxin itself is relatively non-toxic, its diol metabolite exhibits significant biological activity and is considered the primary mediator of toxicity.[1][3][4] **Isoleukotoxin diol** has been implicated in various physiological and pathological processes, including neutrophil chemotaxis, inflammation, and acute respiratory distress syndrome (ARDS).[4][5] Its role as a signaling molecule and potential biomarker has garnered interest in the fields of drug discovery and diagnostics.

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the unambiguous structural elucidation of small molecules like **isoleukotoxin diol**. This application note provides a detailed overview of the methodologies and data interpretation involved in characterizing the structure of **isoleukotoxin diol** using ^1H and ^{13}C NMR.

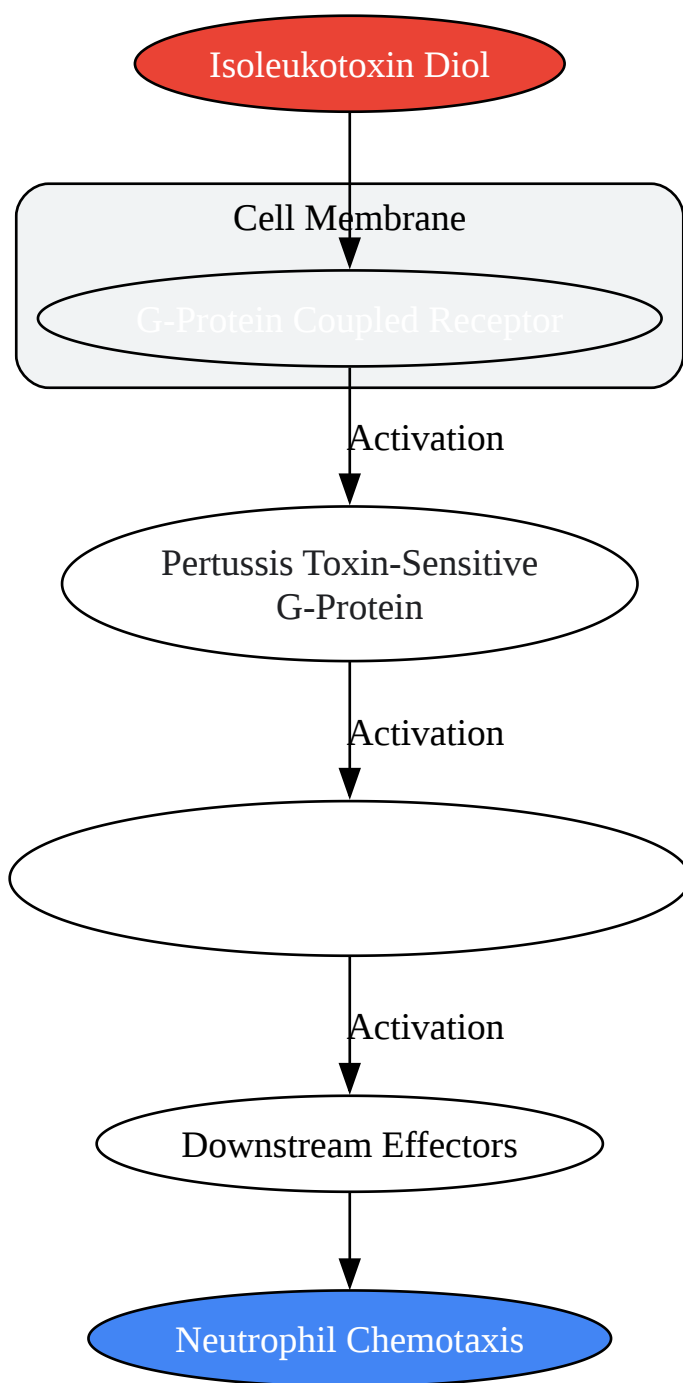
Biological Significance and Signaling Pathway

Isoleukotoxin diol is formed in vivo from linoleic acid, an essential fatty acid. Linoleic acid is first converted to isoleukotoxin by cytochrome P450 enzymes. Subsequently, soluble epoxide hydrolase (sEH) catalyzes the hydration of the epoxide ring of isoleukotoxin to form the vicinal diol, **isoleukotoxin diol**.^[2] This bioactivation step is crucial, as the diol is the more biologically active and toxic molecule.

One of the key biological functions of **isoleukotoxin diol** is its ability to induce neutrophil chemotaxis, the directed migration of neutrophils towards a chemical gradient. This process is critical in the inflammatory response. The signaling pathway for **isoleukotoxin diol**-induced neutrophil chemotaxis involves pertussis toxin-sensitive G-proteins and phosphatidylinositol-3-kinase (PI3-K).^[5] This pathway is distinct from that of other chemoattractants like fMLP, which primarily utilizes protein tyrosine kinases.^[5]



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Experimental Protocols

Sample Preparation for NMR Spectroscopy

- Isolation and Purification: **Isoleukotoxin diol** can be synthesized from methyl linoleate or isolated from biological samples. Purification is typically achieved using flash column

chromatography or high-performance liquid chromatography (HPLC).

- **Solvent Selection:** For NMR analysis, a deuterated solvent that can completely dissolve the lipid is required. Deuterated chloroform (CDCl_3) is a common choice for fatty acid derivatives. For enhanced solubility and to observe exchangeable protons (e.g., hydroxyl groups), deuterated methanol (CD_3OD) or a mixture of CDCl_3 and CD_3OD can be used.
- **Sample Concentration:** A concentration of 5-10 mg of the purified **isoleukotoxin diol** in 0.5-0.7 mL of deuterated solvent is generally sufficient for acquiring high-quality ^1H and ^{13}C NMR spectra on a modern NMR spectrometer (≥ 400 MHz).
- **Internal Standard:** Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).

NMR Data Acquisition

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz, 500 MHz, or higher) equipped with a sensitive probe is recommended for optimal resolution and sensitivity.
- **^1H NMR Spectroscopy:**
 - A standard one-dimensional ^1H NMR experiment is performed.
 - Typical parameters include a $30\text{-}45^\circ$ pulse angle, a spectral width of 10-15 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
 - The number of scans can range from 16 to 128, depending on the sample concentration.
- **^{13}C NMR Spectroscopy:**
 - A proton-decoupled ^{13}C NMR experiment is performed to obtain singlets for all carbon signals, simplifying the spectrum.
 - Typical parameters include a $30\text{-}45^\circ$ pulse angle, a spectral width of 200-220 ppm, and a relaxation delay of 2-5 seconds.
 - A larger number of scans (e.g., 1024 to 4096 or more) is usually required due to the lower natural abundance and sensitivity of the ^{13}C nucleus.

- 2D NMR Spectroscopy (for complete structural assignment):
 - COSY (Correlation Spectroscopy): To establish ^1H - ^1H spin-spin coupling networks and identify adjacent protons.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbons.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between protons and carbons, which is crucial for assigning quaternary carbons and connecting different spin systems.
 - NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the stereochemistry by identifying protons that are close in space.

Data Presentation

The following tables summarize the expected ^1H and ^{13}C NMR chemical shifts for threo-12,13-dihydroxy-9Z-octadecenoic acid, the common stereoisomer of **isoleukotoxin diol**. The data is compiled based on typical chemical shifts for similar fatty acid diols and may vary slightly depending on the solvent and experimental conditions.

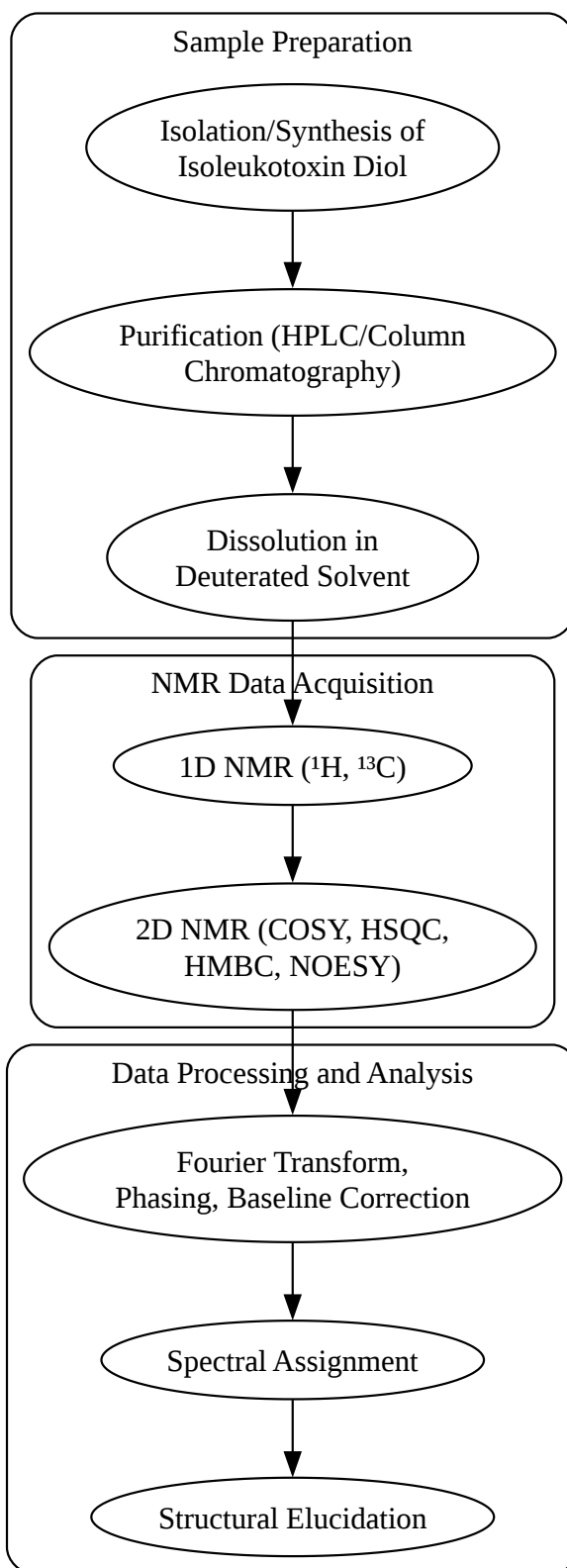
Table 1: ^1H NMR Spectral Data of **Isoleukotoxin Diol**

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-18 (CH ₃)	~0.90	t	~7.0
H-14 to H-17 (CH ₂)	~1.30-1.45	m	-
H-4 to H-7 (CH ₂)	~1.30-1.45	m	-
H-3 (CH ₂)	~1.63	m	-
H-8, H-11 (Allylic CH ₂)	~2.05	m	-
H-2 (CH ₂)	~2.35	t	~7.5
H-12, H-13 (CH-OH)	~3.40-3.60	m	-
H-9, H-10 (CH=CH)	~5.40	m	-
OH	Variable	br s	-
COOH	Variable	br s	-

Table 2: ¹³C NMR Spectral Data of **Isoleukotoxin Diol**

Carbon Assignment	Chemical Shift (δ , ppm)
C-18 (CH ₃)	~14.1
C-14 to C-17 (CH ₂)	~22.6-31.8
C-4 to C-7 (CH ₂)	~24.7-29.7
C-3 (CH ₂)	~24.7
C-8 (Allylic CH ₂)	~27.2
C-11 (Allylic CH ₂)	~32.6
C-2 (CH ₂)	~34.1
C-12, C-13 (CH-OH)	~74-76
C-9, C-10 (CH=CH)	~128-131
C-1 (COOH)	~179-180

Experimental Workflow



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Conclusion

NMR spectroscopy is an indispensable tool for the definitive structural characterization of **isoleukotoxin diol**. The combination of one- and two-dimensional NMR experiments allows for the complete assignment of all proton and carbon signals, confirming the connectivity and stereochemistry of the molecule. This detailed structural information is fundamental for understanding its biological activity, mechanism of action, and for the development of potential therapeutic agents targeting the pathways in which this lipid mediator is involved. The protocols and data presented in this application note serve as a comprehensive guide for researchers engaged in the study of **isoleukotoxin diol** and related bioactive lipids.

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